

Field Application of Sodium 1Naphthaleneacetate in Agriculture: Application Notes and Protocols

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Compound of Interest

Compound Name: Sodium 1-naphthaleneacetate

Cat. No.: B15552594

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Introduction: **Sodium 1-naphthaleneacetate** (NAA-Na) is a synthetic auxin analog widely utilized in agriculture as a plant growth regulator.[1] Its primary functions include stimulating root formation, controlling fruit set and thinning, preventing premature fruit drop, and promoting overall plant growth.[2][3] As a water-soluble salt of 1-naphthaleneacetic acid (NAA), it offers ease of application in various agricultural settings.[1][4] This document provides detailed application notes and experimental protocols for the field use of NAA-Na, intended for research and development purposes.

Data Presentation: Quantitative Effects of NAA-Na Application

The following tables summarize the quantitative effects of NAA-Na on various crops as reported in scientific studies.

Table 1: Effect of NAA-Na on Growth and Yield of Eggplant (Solanum melongena L.)[5]



| NAA-Na Concentr ation (ppm) | Plant Height (cm) | Number of Branches | Number of Fruits per Plant | Fruit Weight (g) | Yield per Plant (kg) | Yield per Hectare (metric tons) |
|---|-------------------------|--------------------------|----------------------------------|------------------------|-------------------------|--|
| 0 (Control) | - | - | - | - | - | - |
| 40 | 73.73 | 9.20 | 10.11 | 186.67 | 1.31 | 41.9 |
| 50 | - | - | - | - | - | - |
| 60 | - | - | - | - | - | - |
| 70 | - | - | - | - | - | - |
| Data represents the treatment with the highest reported efficacy. | | | | | | |

Table 2: Influence of NAA-Na on Yield Attributes of Rice (Oryza sativa L.)[6]

| NAA-Na Concentration (ppm) | Number of Tillers per Plant | Yield per Plant (g) | % Increase in Yield Over Control |
|----------------------------------|--------------------------------|---------------------|-------------------------------------|
| 0 (Control) | - | - | - |
| 20 | - | - | - |
| 40 | Highest | 3.57 | 67.61 |
| 60 | - | - | 17.30 |
| 80 | - | - | 55.40 |
| 100 | - | - | 0.94 |



Table 3: Effect of NAA-Na on Fruit Thinning and Quality of 'Murcott' Mandarin[7]

| NAA-Na Concentration (ppm) | Application Timing (Fruit Diameter) | Number of Fruits per Tree | Fruit Weight (g) |
|---|-------------------------------------|------------------------------|------------------|
| 0 (Control) | - | 845.05 | - |
| 200 | 1 cm | - | - |
| 200 | 1.5 cm | - | - |
| 400 | - | 660.38 | 164.38 |
| Data represents the most effective thinning treatment and the highest resulting fruit weight. | | | |

Table 4: Effect of NAA-Na on Rooting of Duranta erecta L. Cuttings[8]

| NAA-Na Concentration (mM) | Rooting Rate (%) | Average Number of Roots | Average Root Length (cm) |
|---------------------------------|------------------|-------------------------|-----------------------------|
| 0 (Control) | - | - | - |
| 2.5 | 78 | 16.8 | 4.27 |

Experimental Protocols

Protocol 1: Field Efficacy Trial of NAA-Na for Improved Growth and Yield

Objective: To determine the optimal concentration of foliar-applied NAA-Na for enhancing the growth and yield of a target crop.

Materials:



- Sodium 1-naphthaleneacetate (NAA-Na) of known purity.
- Target crop seedlings or established plants.
- Randomized complete block design (RCBD) field plot.[5]
- Knapsack sprayer or similar application equipment.
- Standard agronomic inputs for the target crop.
- Data collection tools (e.g., measuring tape, scales, data sheets).

Methodology:

- Experimental Design:
 - Establish a field trial using a Randomized Complete Block Design (RCBD) with a minimum of three replications.[5]
 - Define treatment plots of a suitable size, ensuring a buffer zone of at least 1 meter between plots to prevent spray drift.
 - Treatments should include a negative control (no NAA-Na application) and a range of NAA-Na concentrations (e.g., 20, 40, 60, 80 ppm).
- Treatment Preparation and Application:
 - Prepare stock solutions of NAA-Na. Due to its solubility in water, NAA-Na can be directly dissolved to the desired concentration.[1]
 - For a 100 ppm stock solution, dissolve 100 mg of NAA-Na in 1 liter of distilled water.
 - Prepare working solutions for each treatment by diluting the stock solution. For example, to make a 20 ppm solution, dilute 200 ml of the 100 ppm stock solution to 1 liter with water.
 - Apply the treatments as a foliar spray at the appropriate growth stage, as determined by the research objective (e.g., 50% flowering and 20 days after the first application for



eggplant).[5] Ensure thorough coverage of the foliage.

- Data Collection:
 - At predetermined intervals and at harvest, collect data on relevant parameters. These may include:
 - Growth parameters: Plant height, number of branches, leaf area.
 - Yield components: Number of fruits per plant, fruit weight, fruit dimensions.[5][9]
 - Overall yield: Yield per plant and calculated yield per hectare. [5][9]
- Statistical Analysis:
 - Analyze the collected data using appropriate statistical methods for an RCBD, such as Analysis of Variance (ANOVA), to determine the significance of treatment effects.

Protocol 2: Evaluation of NAA-Na as a Rooting Agent for Cuttings

Objective: To assess the efficacy of different concentrations of NAA-Na in promoting adventitious root formation in stem cuttings.

Materials:

- Sodium 1-naphthaleneacetate (NAA-Na).
- Healthy, uniform stem cuttings of the target plant species.
- Rooting medium (e.g., peat moss, perlite, vermiculite).[8]
- Planting trays or pots.
- Controlled environment for rooting (e.g., greenhouse with misting system).

Methodology:

Cutting Preparation:



- Collect uniform stem cuttings from healthy mother plants. The type of cutting (softwood, semi-hardwood, hardwood) will depend on the plant species.
- Prepare the cuttings to a standard length (e.g., 15 cm), ensuring each has at least two to three nodes.[10]

Treatment Application:

- Prepare a range of NAA-Na solutions (e.g., 0.5, 1.0, 1.5, 2.0, 2.5, 3.0 mM).[8] A control treatment with distilled water should be included.
- Apply the NAA-Na solution to the basal end of the cuttings using one of the following methods:
 - Soaking Method: Soak the basal 2-3 cm of the cuttings in the NAA-Na solution for a specified duration (e.g., 2 hours).[11]
 - Quick Dip Method: Dissolve NAA-Na in 50% alcohol to a higher concentration (e.g., 500-10,000 ppm) and dip the basal end of the cuttings for 4-5 seconds.
 - Powder Method: Mix NAA-Na with a carrier like talcum powder and dip the moistened basal end of the cuttings into the powder.

Planting and Incubation:

- Insert the treated cuttings into the rooting medium in planting trays.
- Place the trays in a suitable environment with high humidity and controlled temperature to facilitate rooting.[8]
- Data Collection and Analysis:
 - After a predetermined period, carefully remove the cuttings from the medium and assess:
 - Rooting percentage: The proportion of cuttings that have formed roots.[11]
 - Number of roots per cutting.[11]

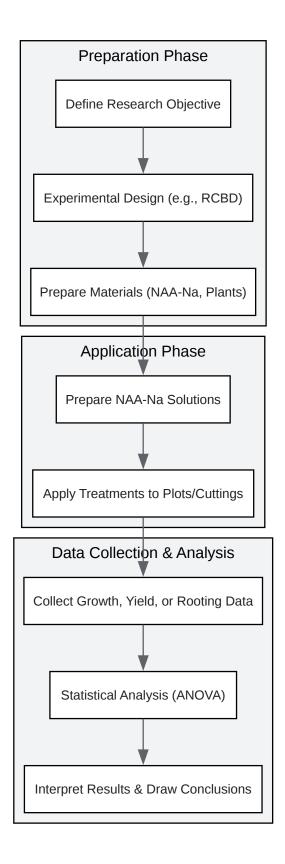




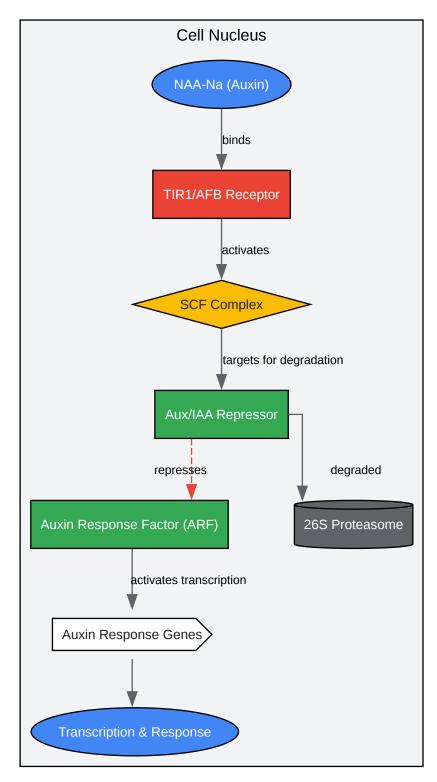
- Average root length.[11]
- Analyze the data statistically to determine the most effective NAA-Na concentration for rooting.

Mandatory Visualizations









Simplified Auxin (NAA-Na) Signaling Pathway

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